

# Application Note: 2-Methyl-5-nitrophenol as a pH Indicator

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## Compound of Interest

Compound Name: **2-Methyl-5-nitrophenol**

Cat. No.: **B1294729**

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## Introduction

**2-Methyl-5-nitrophenol**, also known as 5-Nitro-o-cresol, is an aromatic organic compound belonging to the nitrophenol family.<sup>[1]</sup> Like other nitrophenols, it is a weak acid and its potential as a pH indicator stems from the distinct color difference between its protonated (acidic) and deprotonated (basic) forms.<sup>[2]</sup> This property makes it a candidate for use in various analytical procedures, particularly in acid-base titrations where a visual endpoint determination is required. This document provides detailed application notes and protocols for the use of **2-Methyl-5-nitrophenol** as a pH indicator in a laboratory setting.

## Physicochemical and Indicator Properties

The utility of **2-Methyl-5-nitrophenol** as a pH indicator is based on its chemical and physical properties. All quantitative data is summarized in the tables below for clarity and easy reference.

Table 1: Physicochemical Properties of **2-Methyl-5-nitrophenol**

Property	Value	Reference(s)
CAS Number	5428-54-6	[3]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>3</sub>	[3]
Molecular Weight	153.14 g/mol	[3]
Appearance	Light yellow to brown crystalline powder	
Melting Point	111-115 °C	[4]
Predicted pKa	8.68 ± 0.19	
Solubility	Insoluble in water; Soluble in ethanol, ethyl acetate; Slightly soluble in chloroform, methanol.	[4]

Table 2: Predicted pH Indicator Properties

Note: The color transition and pH range are predicted based on the typical behavior of nitrophenols and the compound's predicted pKa, as specific experimental data for its use as an indicator is not widely published. The transition range for most indicators is approximately pKa ± 1.[5]

Property	Predicted Value
pH Transition Range	~ 7.7 – 9.7
Color in Acidic Form (pH < 7.7)	Colorless / Pale Yellow
Color in Basic Form (pH > 9.7)	Yellow

## Principle of Operation

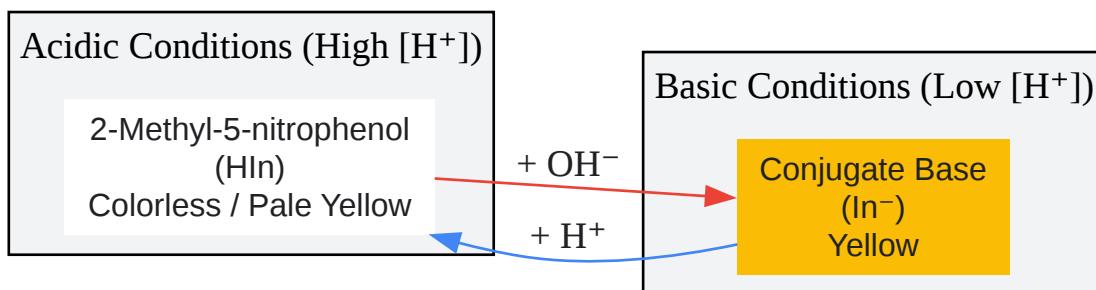
**2-Methyl-5-nitrophenol** is a weak acid that undergoes dissociation in an aqueous solution. The equilibrium between the protonated form (HIn), which is colorless or pale yellow, and the

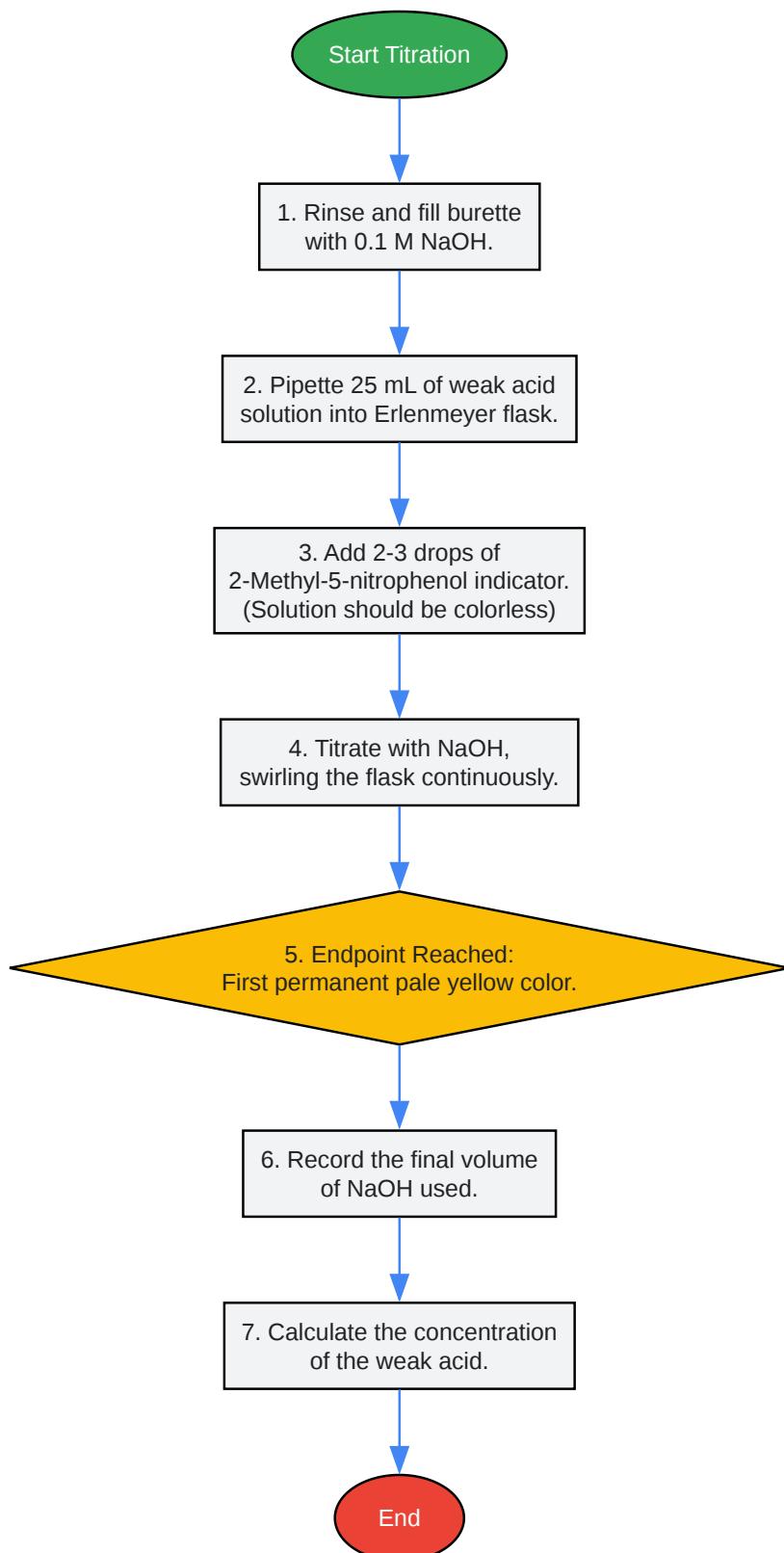
deprotonated phenoxide form ( $\text{In}^-$ ), which is yellow, is dependent on the hydrogen ion concentration (pH) of the solution.

The equilibrium reaction is as follows:



According to Le Châtelier's principle, in an acidic solution (high  $\text{H}^+$  concentration), the equilibrium shifts to the left, favoring the colorless protonated form. In a basic solution (low  $\text{H}^+$  concentration), the equilibrium shifts to the right, favoring the formation of the yellow conjugate base. The visible color change occurs over a pH range centered around the indicator's pKa value.<sup>[6]</sup>



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